

Cross-validation of different analytical techniques for Tridecane-2-thiol

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Compound of Interest

Compound Name: Tridecane-2-thiol

CAS No.: 62155-03-7

Cat. No.: B14544143

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Cross-Validation of Analytical Techniques for Tridecane-2-thiol

This guide provides a comparative analysis of two primary analytical techniques for the quantification and identification of **Tridecane-2-thiol**: Gas Chromatography-Mass Spectrometry (GC-MS) and Gas Chromatography with a Sulfur Chemiluminescence Detector (GC-SCD). The information presented is intended for researchers, scientists, and drug development professionals seeking to establish robust analytical methodologies for volatile sulfur compounds.

Quantitative Performance Comparison

The selection of an analytical technique is often dictated by its performance characteristics. The following table summarizes typical quantitative data for the analysis of volatile sulfur compounds, including thiols like **Tridecane-2-thiol**, using GC-MS and GC-SCD. These values are representative and may vary based on instrumentation and experimental conditions.

Parameter	Gas Chromatography-Mass Spectrometry (GC-MS)	Gas Chromatography-Sulfur Chemiluminescence Detector (GC-SCD)
Limit of Detection (LOD)	0.1 - 10 pg	0.05 - 1 pg
Limit of Quantitation (LOQ)	0.5 - 30 pg	0.2 - 3 pg
Linearity (R ²)	> 0.995	> 0.999
Dynamic Range	3-4 orders of magnitude	4-5 orders of magnitude
Selectivity	High (Mass-based)	Extremely High (Sulfur-specific)
Compound Identification	High Confidence (Mass Spectrum)	Low Confidence (Retention Time only)

Experimental Protocols

Detailed methodologies for the analysis of **Tridecane-2-thiol** using GC-MS and GC-SCD are provided below. These protocols are intended as a starting point and may require optimization for specific sample matrices and instrumentation.

Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To identify and quantify **Tridecane-2-thiol** based on its mass spectrum and retention time.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer (e.g., single quadrupole or time-of-flight).
- Column: DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent).
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes.

- Ramp: 10°C/min to 280°C.
- Hold: 5 minutes at 280°C.
- Injection: 1 µL, splitless mode, at 250°C.
- MS Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Scan Range: m/z 40-400.
- Data Acquisition: Full scan mode for identification and Selected Ion Monitoring (SIM) mode for quantification. For **Tridecane-2-thiol** (C₁₃H₂₈S), characteristic ions would be selected for SIM mode to enhance sensitivity.

Gas Chromatography-Sulfur Chemiluminescence Detector (GC-SCD)

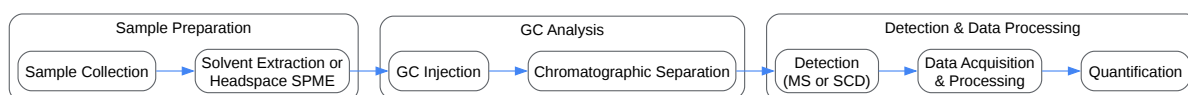
Objective: To selectively detect and quantify **Tridecane-2-thiol** with high sensitivity.

- Instrumentation: A gas chromatograph equipped with a sulfur chemiluminescence detector.
- Column: DB-Sulfur SCD, 30 m x 0.32 mm ID, 4.0 µm film thickness (or equivalent sulfur-specific column).
- Carrier Gas: Helium at a constant flow rate of 2.0 mL/min.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 15°C/min to 300°C.
 - Hold: 5 minutes at 300°C.
- Injection: 1 µL, splitless mode, at 270°C.

- SCD Parameters:
 - Burner Temperature: 800°C.
 - Detector Base Temperature: 300°C.
 - Ozone Flow: 40 mL/min.
 - Hydrogen Flow: 100 mL/min.
 - Air Flow: 40 mL/min.
- Data Acquisition: The detector response is recorded as a function of retention time. Quantification is based on the peak area relative to a calibration curve prepared with **Tridecane-2-thiol** standards.

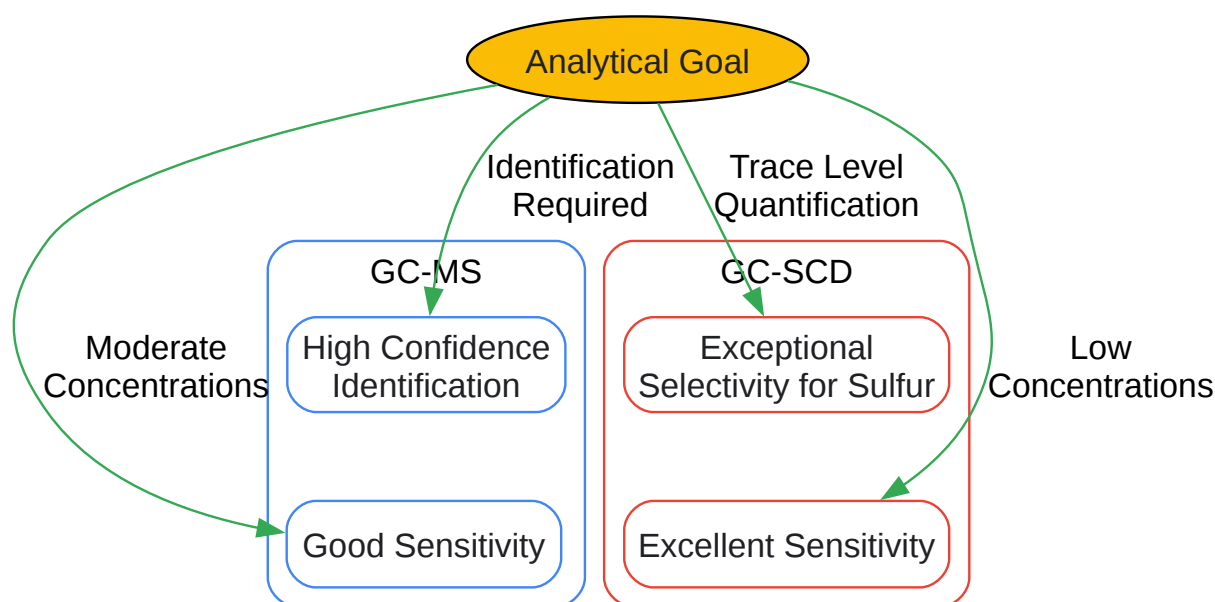
Visualized Workflows and Comparisons

The following diagrams illustrate the general analytical workflow and a logical comparison of the two techniques.



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Caption: General workflow for the analysis of **Tridecane-2-thiol**.



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Caption: Logical comparison of GC-MS and GC-SCD for thiol analysis.

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